

# A Technical Guide to the Commercial Availability and Application of Artesunate- $^{13}\text{C}_4$

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## Compound of Interest

Compound Name: Artesunate- $^{13}\text{C}_4$

Cat. No.: B12377046

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability of Artesunate- $^{13}\text{C}_4$ , an isotopically labeled internal standard crucial for quantitative bioanalysis. This document details supplier information, available product specifications, and insights into its application in experimental settings. The guide also includes diagrammatic representations of a typical experimental workflow, the synthesis of the labeled compound, and a key signaling pathway influenced by Artesunate.

## Commercial Availability and Suppliers

Artesunate- $^{13}\text{C}_4$  is a specialized chemical compound used primarily in research and development, particularly in pharmacokinetic and metabolic studies. Its commercial availability is limited to suppliers specializing in isotopically labeled compounds. The primary identified supplier is MedchemExpress. While other suppliers such as Toronto Research Chemicals (TRC) and Alsachim (a Shimadzu Group Company) offer deuterated and related isotopically labeled compounds, MedchemExpress explicitly lists Artesunate- $^{13}\text{C}_4$  in their catalog.

Table 1: Commercial Suppliers of Isotopically Labeled Artesunate

Supplier	Product Name	Catalog Number	Availability
MedchemExpress	Artesunate- <sup>13</sup> C <sub>4</sub>	HY-154773S	In Stock[1]
Toronto Research Chemicals	Artesunate-d <sub>3</sub>	Not specified	Available
Toronto Research Chemicals	Artesunate-d <sub>4</sub>	TRC-A777803-1MG	Available
Alsachim	[ <sup>13</sup> C, <sup>2</sup> H <sub>4</sub> ]- Dihydroartemisinin	Not specified	Available[2]

## Product Specifications

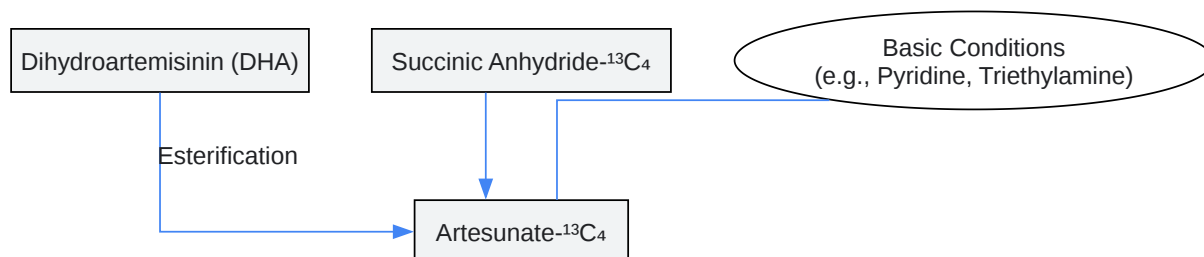
Detailed product specifications are essential for the accurate design and execution of experiments. While a specific Certificate of Analysis for Artesunate-<sup>13</sup>C<sub>4</sub> from MedchemExpress was not publicly available, the general specifications can be inferred from their product page and certificates of analysis for related compounds.

Table 2: Product Specifications for Artesunate-<sup>13</sup>C<sub>4</sub>

Parameter	Specification	Source
Chemical Name	Butanedioic acid, 1-[(3R,5aS,6R,8aS,9R,10S,12R,12aR)-decahydro-3,6,9-trimethyl-3,12-epoxy-12H-pyrano[4,3-j]-1,2-benzodioxepin-10-yl] ester- <sup>13</sup> C <sub>4</sub>	Inferred
Molecular Formula	C <sub>15</sub> <sup>13</sup> C <sub>4</sub> H <sub>28</sub> O <sub>8</sub>	[1]
Molecular Weight	388.43	[1]
Isotopic Purity	Typically ≥99% for <sup>13</sup> C labeled compounds	General Supplier Data
Chemical Purity	Typically ≥98% (HPLC)	[3]
Appearance	White to off-white solid	
Solubility	Soluble in DMSO	
Storage	Powder: -20°C for 3 years, 4°C for 2 years. In solvent: -80°C for 6 months, -20°C for 1 month.	

## Synthesis of Artesunate-<sup>13</sup>C<sub>4</sub>

The synthesis of Artesunate involves the esterification of dihydroartemisinin (DHA) with succinic anhydride. For the <sup>13</sup>C<sub>4</sub>-labeled version, the isotopic labels are introduced via <sup>13</sup>C<sub>4</sub>-labeled succinic anhydride.



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### *Synthesis of Artesunate-<sup>13</sup>C<sub>4</sub>*

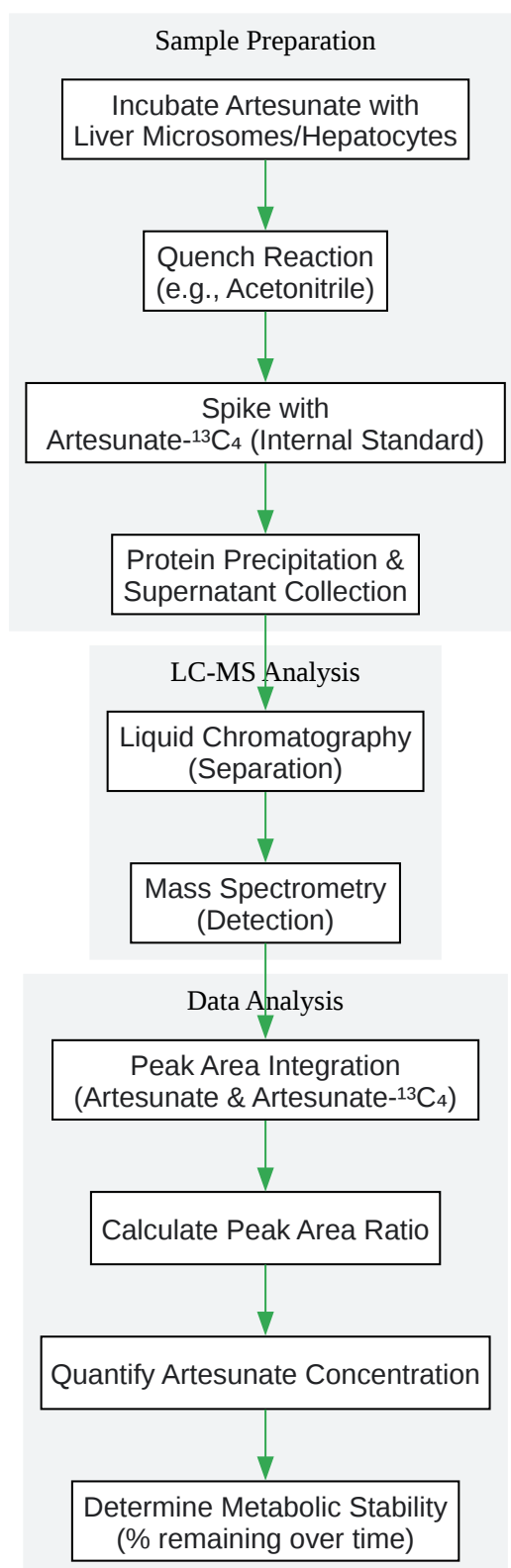
This reaction is a standard esterification where the hydroxyl group of DHA attacks one of the carbonyl carbons of the labeled succinic anhydride, leading to the formation of the hemisuccinate ester, Artesunate-<sup>13</sup>C<sub>4</sub>.

## Experimental Applications and Protocols

Artesunate-<sup>13</sup>C<sub>4</sub> is primarily used as an internal standard in quantitative mass spectrometry-based assays, such as Liquid Chromatography-Mass Spectrometry (LC-MS), for the accurate determination of Artesunate concentrations in biological matrices.

## Experimental Workflow: Metabolic Stability Assay

The following diagram illustrates a typical workflow for a metabolic stability assay using Artesunate-<sup>13</sup>C<sub>4</sub> as an internal standard.



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*Workflow for a Metabolic Stability Assay*

## Detailed Methodologies for LC-MS Analysis

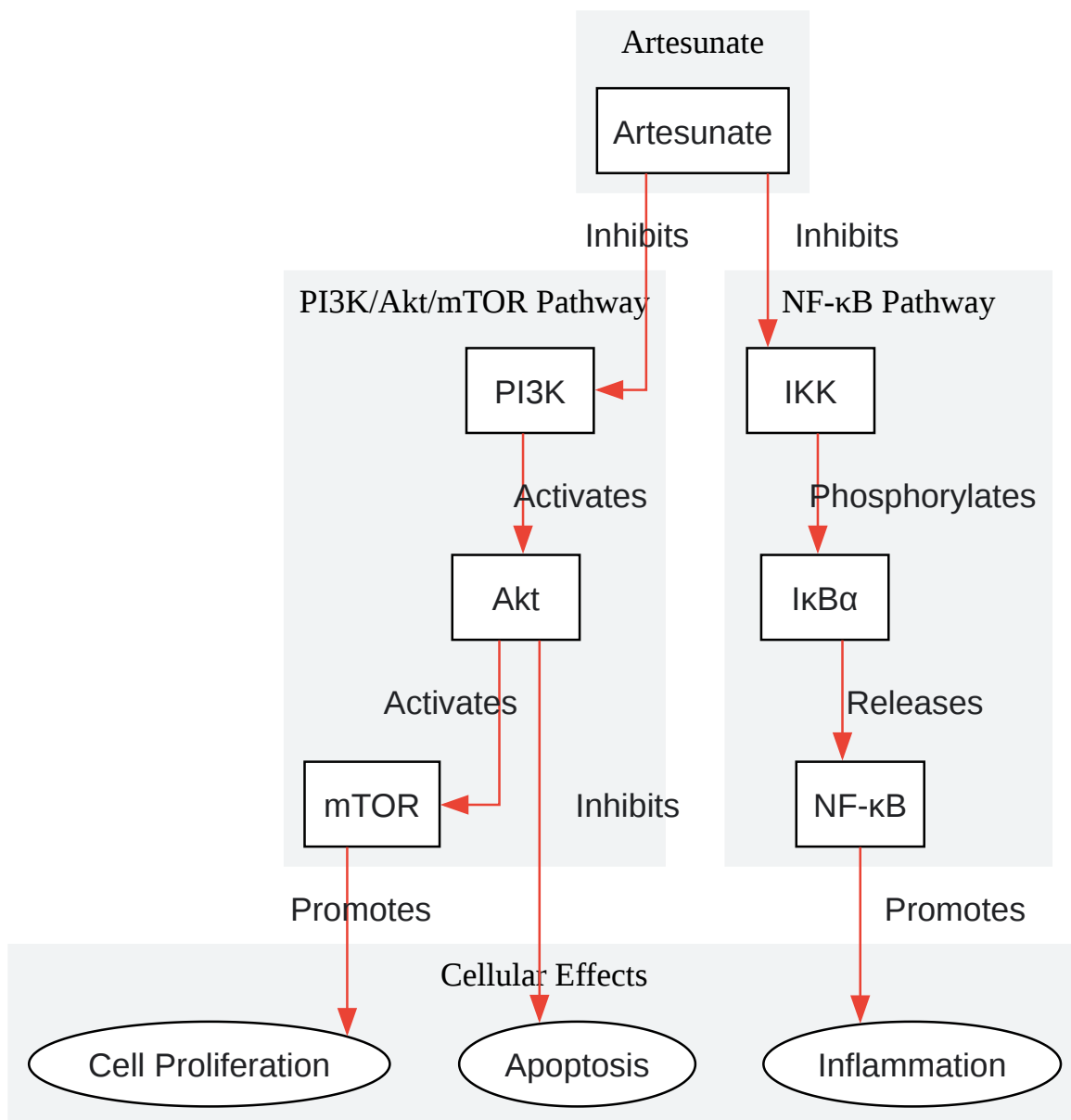
Several LC-MS methods have been developed for the quantification of Artesunate and its active metabolite, dihydroartemisinin (DHA), in biological samples.

Table 3: Example LC-MS Parameters for Artesunate Analysis

Parameter	Description
Column	C18 reverse-phase column (e.g., XTerra MS C18, 3.5 $\mu$ m, 2.1 x 100 mm)
Mobile Phase	A: 0.15% aqueous formic acid; B: 0.15% formic acid in acetonitrile
Gradient	Isocratic or gradient elution depending on the specific method.
Flow Rate	300 $\mu$ L/min
Injection Volume	5-30 $\mu$ L
Ionization Mode	Positive Atmospheric Pressure Chemical Ionization (APCI+) or Electrospray Ionization (ESI+)
Detection	Single Ion Recording (SIR) or Multiple Reaction Monitoring (MRM)
Monitored Ions (m/z)	Artesunate: $[M+NH_4]^+$ at 402; Dihydroartemisinin: $[M+NH_4]^+$ at 302

## Artesunate Signaling Pathways

Artesunate has been shown to exert its effects through the modulation of various signaling pathways, including the PI3K/Akt/mTOR and NF- $\kappa$ B pathways. Understanding these pathways is crucial for researchers in drug development.



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## References

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